

# "spectroscopic comparison of Methyl 6-chloro-5-methylpicolinate and its precursors"

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## Compound of Interest

Compound Name: Methyl 6-chloro-5-methylpicolinate

Cat. No.: B182450

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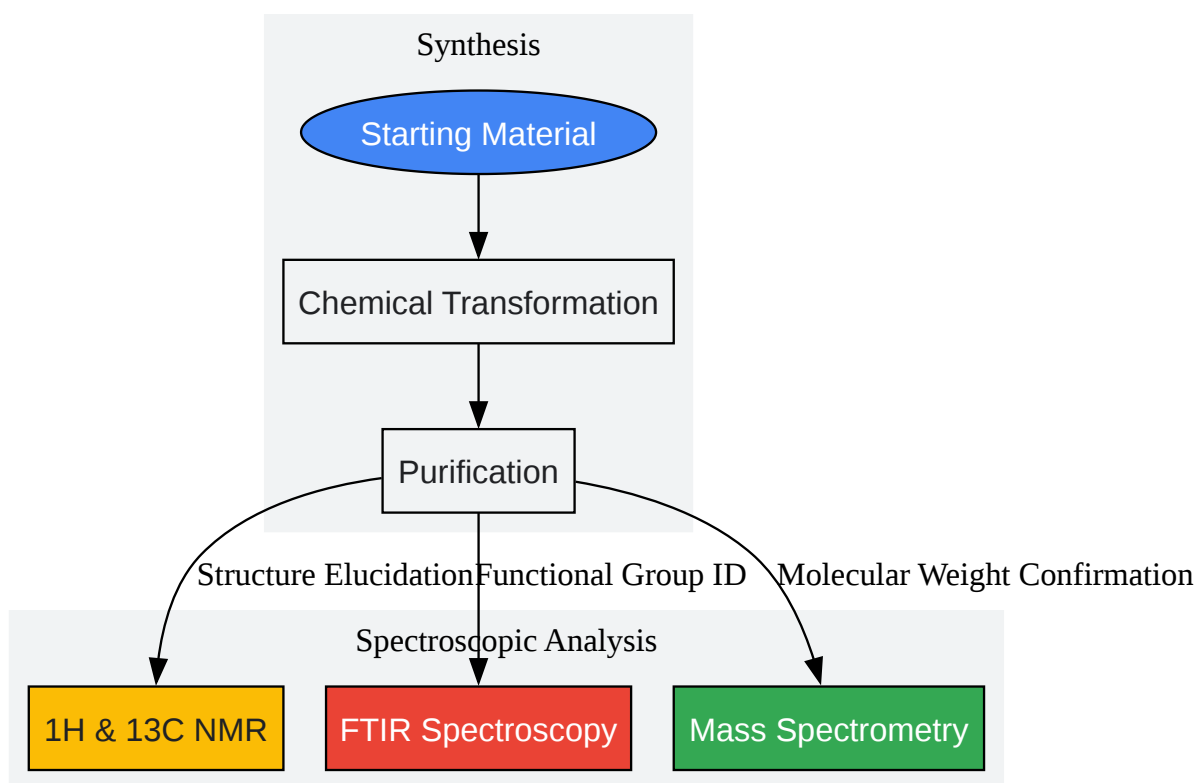
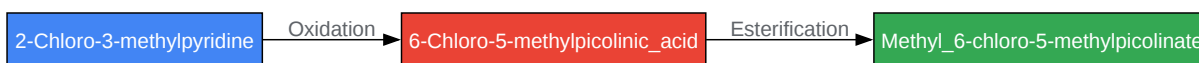
## Spectroscopic Comparison: Methyl 6-chloro-5-methylpicolinate and Its Precursors

A detailed analysis for researchers, scientists, and drug development professionals.

This guide provides a comprehensive spectroscopic comparison of **Methyl 6-chloro-5-methylpicolinate** and its key precursors, 6-Chloro-5-methylpicolinic acid and 2-Chloro-3-methylpyridine. The following sections detail the synthetic pathway, experimental protocols for synthesis and characterization, and a comparative analysis of their spectroscopic data.

### Synthetic Pathway

The synthesis of **Methyl 6-chloro-5-methylpicolinate** typically proceeds in a two-step sequence from the starting material 2-Chloro-3-methylpyridine. The first step involves the oxidation of the methyl group at the 2-position of the pyridine ring to a carboxylic acid, yielding 6-Chloro-5-methylpicolinic acid. Subsequent esterification of the carboxylic acid with methanol affords the final product, **Methyl 6-chloro-5-methylpicolinate**.



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